

Safeguarding Your Research: A Comprehensive Guide to Handling 4-(BenzylOxy)-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 4-(BenzylOxy)-2-hydroxybenzaldehyde

Cat. No.: B183881

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **4-(BenzylOxy)-2-hydroxybenzaldehyde**, a key reagent in various synthetic pathways. Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

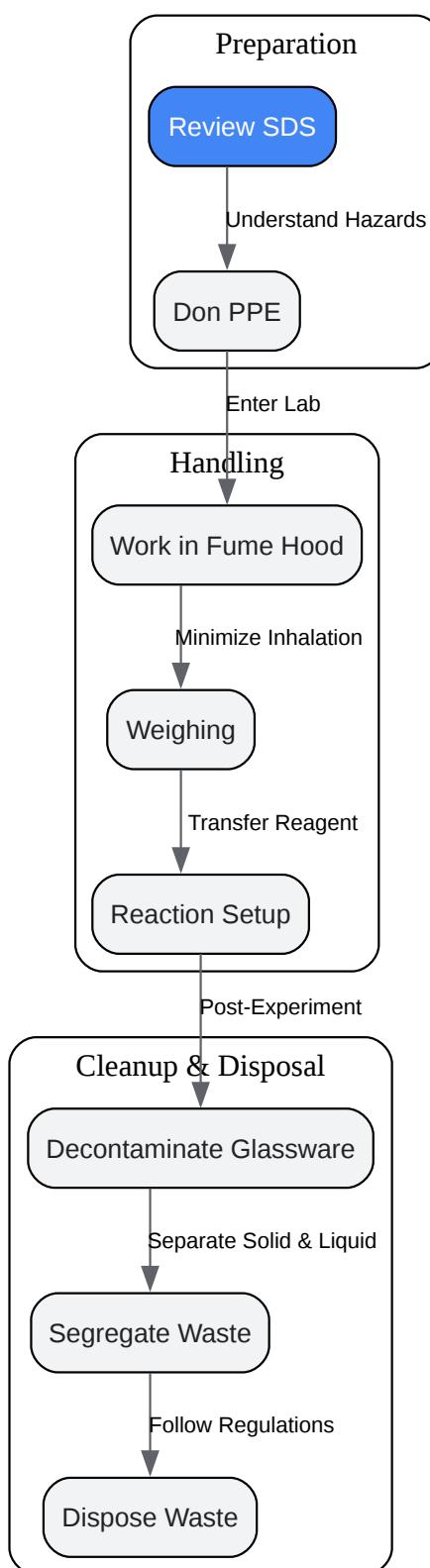
Hazard Identification and Personal Protective Equipment (PPE)

4-(BenzylOxy)-2-hydroxybenzaldehyde is classified with the hazard statements H317 (May cause an allergic skin reaction) and H410 (Very toxic to aquatic life with long lasting effects).[\[1\]](#) It is crucial to wear appropriate personal protective equipment (PPE) to prevent exposure. The following table summarizes the recommended PPE for handling this compound.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[2][3][4]	Must meet ANSI Z87.1 standards. Provides protection against splashes and airborne particles.[5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[2][3][4]	Inspect gloves for integrity before each use.[3] Change gloves immediately if contaminated. For prolonged or repeated contact, consider double gloving.
Laboratory coat.	Fully buttoned to provide maximum coverage of skin and personal clothing.[5]	
Respiratory Protection	NIOSH-approved respirator.[2][3][4]	Required when working outside of a certified chemical fume hood, if there is a potential for aerosolization, or if ventilation is inadequate.
Foot Protection	Closed-toe shoes.	Shoes should fully cover the feet to protect against spills.[5]

Operational Plan for Safe Handling

A systematic approach to handling **4-(Benzyl)-2-hydroxybenzaldehyde** is essential to minimize exposure and prevent accidents. The following workflow outlines the key steps from receipt to disposal.

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